

# An In-Depth Technical Guide to the Physical Properties of Dimethyl 2-Phenylmalonate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Dimethyl 2-phenylmalonate*

CAS No.: 37434-59-6

Cat. No.: B1607057

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dimethyl 2-phenylmalonate** is a significant organic compound, serving as a versatile precursor and intermediate in the synthesis of a wide array of more complex molecules, particularly in the pharmaceutical and fine chemical industries. Its unique structural features, comprising a phenyl group and two methyl ester functionalities attached to a central methylene carbon, impart specific reactivity and physical characteristics that are crucial for its application in organic synthesis. A thorough understanding of its physical properties is paramount for optimizing reaction conditions, developing purification strategies, and ensuring the efficient and safe handling of this compound in a laboratory setting. This guide provides a comprehensive overview of the core physical properties of **dimethyl 2-phenylmalonate**, supported by experimental data and established scientific principles. For comparative purposes, data for the closely related diethyl 2-phenylmalonate is also included, offering valuable insights into the influence of the ester alkyl chain on the compound's properties.

## Physicochemical Properties

The physical state and solubility of **dimethyl 2-phenylmalonate** are fundamental parameters that dictate its handling and application in various synthetic protocols. Unlike its diethyl counterpart, which is a liquid at room temperature, **dimethyl 2-phenylmalonate** is a solid, a difference primarily attributable to more efficient crystal packing in the solid state.

Table 1: Key Physicochemical Properties of **Dimethyl 2-Phenylmalonate** and Diethyl 2-Phenylmalonate

Property	Dimethyl 2-Phenylmalonate	Diethyl 2-Phenylmalonate
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>4</sub>	C <sub>13</sub> H <sub>16</sub> O <sub>4</sub>
Molecular Weight	208.21 g/mol [1]	236.26 g/mol [2]
Appearance	Yellow to white solid	Clear colorless to yellowish liquid after melting[3]
Melting Point	47-51 °C[4][5]	16-17 °C
Boiling Point	148-152 °C at 10 mmHg[4][5]	170-172 °C at 14 mmHg[2]
Density	1.16 g/cm <sup>3</sup>	1.095 g/mL at 25 °C[2]
Refractive Index	1.505	n <sub>20</sub> /D 1.491[2]
Solubility	Limited data available. Expected to be soluble in common organic solvents.	Immiscible in water; soluble in organic solvents like ethanol and ether.
CAS Number	37434-59-6[1]	83-13-6[2]

## Experimental Methodologies for Property Determination

The accurate determination of the physical properties of **dimethyl 2-phenylmalonate** relies on established experimental techniques. The following section outlines the principles and general procedures for these measurements, providing a framework for researchers to validate the properties of their synthesized or acquired samples.

## Melting Point Determination

The melting point is a critical indicator of purity for a solid compound. For **dimethyl 2-phenylmalonate**, this can be determined using a standard melting point apparatus.

Workflow for Melting Point Determination



[Click to download full resolution via product page](#)

Caption: Workflow for determining the melting point of a solid organic compound.

## Solubility Assessment

A qualitative assessment of solubility in a range of common laboratory solvents is essential for selecting appropriate solvents for reactions, extractions, and chromatography.

Protocol for Qualitative Solubility Testing

- **Solvent Selection:** Choose a representative set of solvents with varying polarities (e.g., water, methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexanes).
- **Sample Preparation:** To a series of small test tubes, add approximately 10-20 mg of **dimethyl 2-phenylmalonate**.
- **Solvent Addition:** Add 1 mL of a chosen solvent to a test tube.
- **Observation:** Agitate the mixture at room temperature and observe for dissolution. If the solid dissolves completely, it is deemed "soluble." If it remains undissolved, it is "insoluble." If some dissolves, it is "partially soluble."
- **Heating:** For samples that are insoluble at room temperature, gently warm the mixture to assess for temperature-dependent solubility.

## Spectroscopic Characterization

Spectroscopic techniques provide invaluable information about the molecular structure of **dimethyl 2-phenylmalonate**, confirming its identity and purity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are powerful tools for elucidating the carbon-hydrogen framework of the molecule.

Expected  $^1\text{H}$  NMR Spectral Features:

- **Aromatic Protons:** A multiplet in the region of 7.2-7.5 ppm, corresponding to the five protons of the phenyl ring.
- **Methine Proton:** A singlet around 4.0-4.5 ppm for the single proton on the carbon alpha to the phenyl group and both carbonyls.
- **Methyl Protons:** A singlet around 3.7 ppm, integrating to six protons, corresponding to the two equivalent methyl ester groups.

Expected  $^{13}\text{C}$  NMR Spectral Features:

- **Carbonyl Carbons:** A signal in the range of 165-175 ppm.
- **Aromatic Carbons:** Multiple signals between 125-140 ppm.
- **Methine Carbon:** A signal around 55-65 ppm.
- **Methyl Carbons:** A signal around 50-55 ppm.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule.

Expected IR Absorption Bands:

- **C=O Stretch (Ester):** A strong, sharp absorption band in the region of 1730-1750  $\text{cm}^{-1}$ .
- **C-O Stretch (Ester):** Strong absorptions in the 1000-1300  $\text{cm}^{-1}$  region.

- C-H Stretch (Aromatic): Absorptions typically above  $3000\text{ cm}^{-1}$ .
- C-H Stretch (Aliphatic): Absorptions typically below  $3000\text{ cm}^{-1}$ .
- C=C Stretch (Aromatic): Overtone and combination bands in the  $1600\text{-}2000\text{ cm}^{-1}$  region and fundamental vibrations around  $1450\text{-}1600\text{ cm}^{-1}$ .

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.

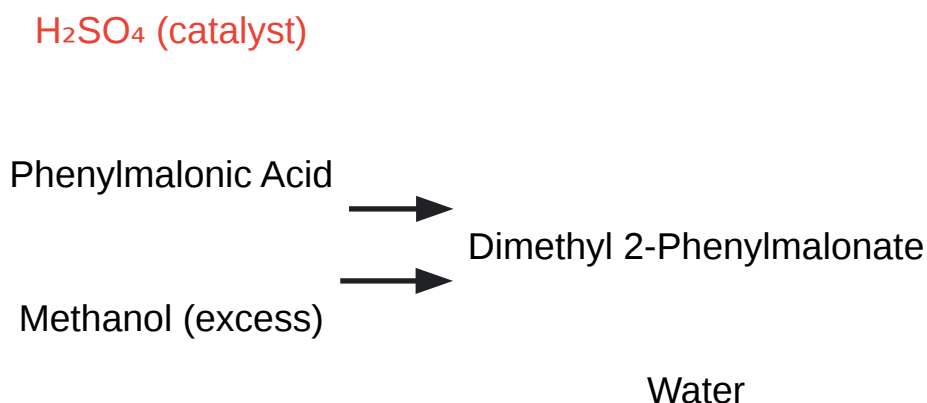
Expected Mass Spectrum:

- Molecular Ion ( $M^+$ ): A peak at  $m/z = 208$ , corresponding to the molecular weight of **dimethyl 2-phenylmalonate**.
- Fragmentation Pattern: Common fragmentation pathways for malonic esters include the loss of alkoxy groups ( $-\text{OCH}_3$ ) and the cleavage of the ester functionalities.

## Synthesis of Dimethyl 2-Phenylmalonate

A common and effective method for the preparation of **dimethyl 2-phenylmalonate** is the Fischer esterification of phenylmalonic acid with methanol, catalyzed by a strong acid.

Reaction Scheme: Fischer Esterification



[Click to download full resolution via product page](#)

Caption: Fischer esterification of phenylmalonic acid to form **dimethyl 2-phenylmalonate**.

#### Experimental Protocol for Synthesis

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine phenylmalonic acid and an excess of methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution.
- **Extraction:** Extract the product into an organic solvent like diethyl ether or ethyl acetate.
- **Purification:** Wash the organic layer with brine, dry over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and concentrate under reduced pressure. The crude product can be further purified by vacuum distillation or recrystallization.[4][5]

## Conclusion

This technical guide has provided a detailed overview of the essential physical properties of **dimethyl 2-phenylmalonate**, a key intermediate in organic synthesis. The data presented, including physicochemical properties, spectroscopic characteristics, and a reliable synthetic protocol, serves as a valuable resource for researchers, scientists, and drug development professionals. A comprehensive understanding and application of this information will facilitate the effective and safe utilization of **dimethyl 2-phenylmalonate** in the advancement of chemical and pharmaceutical research.

## References

- Hein, D. W. (1959). Preparation of phenylmalonic acid. U.S. Patent No. 2,881,209. Washington, DC: U.S. Patent and Trademark Office.

- Synthesis method of diethyl phenylethylmalonate. (2023, April 11). Chinese Patent No. CN115925543A.
- Fischer Esterification. (n.d.). Organic Chemistry Portal. Retrieved from [[Link](#)]
- Organic Syntheses. (n.d.). Ethyl phenylmalonate. Retrieved from [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Fischer Esterification [[organic-chemistry.org](https://www.organic-chemistry.org)]
- 2. [fjetland.cm.utexas.edu](https://fjetland.cm.utexas.edu) [[fjetland.cm.utexas.edu](https://fjetland.cm.utexas.edu)]
- 3. [cerritos.edu](https://cerritos.edu) [[cerritos.edu](https://cerritos.edu)]
- 4. US2881209A - Preparation of phenylmalonic acid - Google Patents [[patents.google.com](https://patents.google.com)]
- 5. [ocw.mit.edu](https://ocw.mit.edu) [[ocw.mit.edu](https://ocw.mit.edu)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical Properties of Dimethyl 2-Phenylmalonate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1607057/docs#an-in-depth-technical-guide-to-the-physical-properties-of-dimethyl-2-phenylmalonate>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)